

# Permethrin-d9 CAS number and molecular formula.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Permethrin-d9*

Cat. No.: *B10856056*

[Get Quote](#)

## An In-depth Technical Guide to **Permethrin-d9**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Permethrin-d9**, a deuterated analog of the synthetic pyrethroid insecticide Permethrin. This document is intended for use by researchers, scientists, and professionals in drug development and analytical chemistry who require detailed technical data and protocols for the use of this compound.

## Core Compound Information

**Permethrin-d9** serves as an essential internal standard for the quantitative analysis of Permethrin in various biological and environmental matrices. Its deuteriation provides a distinct mass signature for mass spectrometry-based detection methods, ensuring accurate quantification of the parent compound.

## Physicochemical and Spectroscopic Data

The fundamental properties of **Permethrin-d9** are summarized in the table below. These data are critical for method development, particularly in chromatography and mass spectrometry.

Property	Value	Citations
Molecular Formula	C <sub>21</sub> H <sub>11</sub> D <sub>9</sub> Cl <sub>2</sub> O <sub>3</sub>	
Molecular Weight	400.34 g/mol	
CAS Number	61898-95-1 (for a specific d9 variant)	
Unlabeled CAS Number	52645-53-1	
Appearance	Colorless to light yellow liquid or solid	
Solubility	Slightly soluble in methanol; low water solubility	
Purity	Typically ≥99% deuterated forms (d <sub>1</sub> -d <sub>9</sub> )	

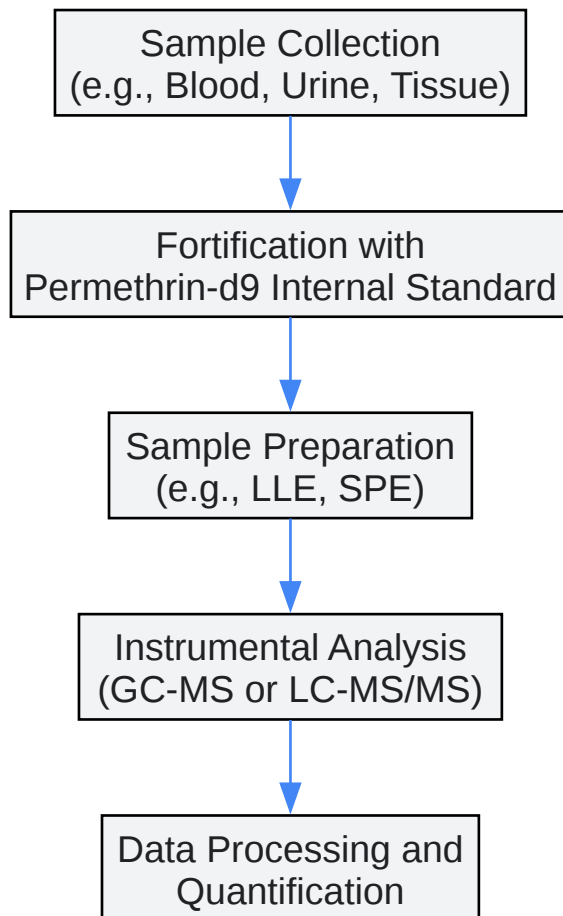
## Analytical Applications and Experimental Protocols

**Permethrin-d9** is primarily utilized as an internal standard in analytical methodologies for the detection and quantification of Permethrin. Its application is crucial in pharmacokinetic, toxicological, and environmental monitoring studies.

### General Experimental Workflow for Quantification of Permethrin

The following diagram illustrates a typical workflow for the quantification of Permethrin in a biological sample using **Permethrin-d9** as an internal standard.

## Experimental Workflow for Permethrin Quantification



[Click to download full resolution via product page](#)

A generalized workflow for the analysis of Permethrin.

## Detailed Experimental Protocol: Quantification of Permethrin in Biological Samples via LC-MS/MS

This protocol provides a detailed methodology for the quantification of Permethrin in a biological matrix, such as plasma, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Permethrin-d9** as an internal standard. This method is adapted from established analytical procedures for pyrethroid analysis.

### 2.2.1. Materials and Reagents

- Permethrin analytical standard

- **Permethrin-d9** internal standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid
- Biological plasma samples
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

#### 2.2.2. Sample Preparation

- Thaw plasma samples to room temperature.
- To 1 mL of plasma, add a known concentration of **Permethrin-d9** solution (internal standard).
- Perform a liquid-liquid extraction (LLE) with a suitable organic solvent or utilize a solid-phase extraction (SPE) protocol for sample cleanup and concentration.
- Evaporate the solvent under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

#### 2.2.3. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Column: A C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8  $\mu$ m).
- Mobile Phase: A gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
- Flow Rate: 0.3 mL/min.

- Injection Volume: 5  $\mu$ L.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-product ion transitions for both Permethrin and **Permethrin-d9**.

#### 2.2.4. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of Permethrin to the peak area of **Permethrin-d9** against the concentration of the Permethrin standards.
- Quantify the concentration of Permethrin in the unknown samples using the calibration curve.

## Mechanism of Action and Signaling Pathway

The biological effects of Permethrin are primarily mediated through its interaction with voltage-gated sodium channels (VGSCs), leading to neurotoxicity, particularly in insects. In mammals, it can also impact the central nervous system, with microglia being a key target.

## Signaling Pathway of Permethrin-Induced Microglial Activation

Permethrin can cross the blood-brain barrier and directly activate microglia. This activation is initiated by the binding of Permethrin to VGSCs on the microglial cell membrane, leading to a cascade of downstream events that result in a neuroinflammatory response. The subsequent release of pro-inflammatory cytokines, such as TNF- $\alpha$ , is a hallmark of this activation. Additionally, the MAPK signaling pathway has been implicated in the cellular response to Permethrin.

The following diagram illustrates the signaling pathway of Permethrin-induced microglial activation.

- To cite this document: BenchChem. [Permethrin-d9 CAS number and molecular formula.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10856056#permethrin-d9-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b10856056#permethrin-d9-cas-number-and-molecular-formula)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)